

Essential Safety and Operational Guide for Handling Calcium Fructoborate

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Compound of Interest

Compound Name: Calcium fructoborate

Cat. No.: B1242391

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This document provides comprehensive safety protocols, handling procedures, and disposal guidelines for **Calcium fructoborate**, tailored for researchers, scientists, and drug development professionals. The information is designed to ensure a safe laboratory environment and promote best practices in chemical management.

I. Chemical and Physical Properties

Calcium fructoborate is a white, odorless, granular or crystalline powder. While many of its physical and chemical properties are not fully characterized in publicly available literature, some key specifications have been established.

Property	Value	Citation(s)
Chemical Formula	C ₂₄ H ₄₀ B ₂ CaO ₂₄	[1][2][3]
Molecular Weight	774.26 g/mol	[1][2][3]
Appearance	White, granules or crystalline powder	[1][2]
Odor	Odorless	[1][2]
Composition	Boron: ~2.9%, Calcium: ~4.7%, Fructose: ~84.2%	[1]
Solubility	Not available	[1][4]
Melting/Freezing Point	Not available	[1][2]
Boiling Point	Not available	[1][2]
Stability	Stable under ordinary storage conditions	[1][4]
Incompatibilities	Oxidizing agents	[1][4]
Hazardous Decomposition	At high temperatures, may decompose into Calcium oxide, boron salts, Carbon dioxide, and Carbon monoxide.	[1][4]

II. Health and Safety Information

According to Regulation (EC) No. 1272/2008, **Calcium fructoborate** is not classified as a hazardous substance or mixture. However, it may cause mild skin and eye irritation, and due to its boron content, the potential for damaging fertility or an unborn child cannot be entirely ruled out.[1][2]

Occupational Exposure Limits: No specific airborne exposure limits have been established by OSHA, NIOSH, or ACGIH for **Calcium fructoborate**. [1][2][5] A system of local and/or general exhaust ventilation is recommended to keep employee exposures as low as possible. [1][2][4]

III. Standard Operating Procedure for Handling

Adherence to the following procedures is critical for the safe handling of **Calcium fructoborate** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Use a local exhaust ventilation system (e.g., a chemical fume hood) to control dust generation, especially when handling bulk quantities or performing procedures that may create aerosols.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ensure an eyewash station and quick-drench safety shower are readily accessible in the work area.[\[1\]](#)[\[2\]](#)[\[7\]](#)

2. Personal Protective Equipment (PPE): The following PPE is mandatory when handling **Calcium fructoborate**:

PPE Type	Specification	Citation(s)
Eye Protection	Chemical safety goggles and/or a full-face shield where dusting or splashing of solutions is possible. Must be tested and approved under standards such as NIOSH (US) or EN 166 (EU).	[1] [2] [3]
Hand Protection	Wear protective gloves (e.g., nitrile or rubber). Gloves must be inspected before use and disposed of after use in accordance with good laboratory practices.	[1] [3] [7]
Skin and Body	Wear a clean, body-covering lab coat. A complete suit protecting against chemicals may be necessary depending on the scale of work. Waterproof boots and suitable protective clothing are also recommended.	[1] [2] [3]
Respiratory	For conditions where dust or mist is apparent and engineering controls are not feasible, a NIOSH-approved particulate respirator (type N95 or better filters) may be worn. If oil particles are present, use a type R or P filter. For emergencies or unknown exposure levels, use a full-face positive-pressure, air-supplied respirator.	[1] [2] [3]

3. Handling Procedures:

- Avoid all contact with skin, eyes, and clothing.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Minimize dust generation and avoid breathing dust, fumes, or vapors.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[4\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[3\]](#)[\[4\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep away from heat sources and protect from sunlight.[\[1\]](#)[\[2\]](#)
- Store in the tightly closed original container.[\[1\]](#)[\[2\]](#)
- Keep air contact to a minimum.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[1\]](#)[\[4\]](#)

5. First Aid Measures:

Exposure Route	Procedure	Citation(s)
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.	[1][2][4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin gently and thoroughly with plenty of running water and non-abrasive soap. Cover the irritated skin with an emollient. If irritation persists, seek medical attention.	[1][2][4]
Eye Contact	Immediately flush eyes with running water for at least 15 minutes, keeping eyelids open. Remove contact lenses if present and easy to do. Do not use an eye ointment. Seek medical attention.	[1][2][4]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.	[1][2][3]

IV. Spill and Disposal Plan

1. Spill Containment and Cleanup:

- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE as detailed in Section III, including respiratory protection. Avoid breathing dust. Do not touch the spilled material.[1][2][3]

- Environmental Precautions: Prevent the product from entering drains, soil, or water sources.
[2][3][4]
- Cleanup Procedure (Small Spill): Use appropriate tools to carefully shovel the spilled solid into a convenient, labeled waste disposal container. Avoid creating dust.[1][2][3]
- Cleanup Procedure (Large Spill): Contain the spilled material. Use a shovel to place the material into a suitable, labeled waste disposal container.[1][2]
- Final Cleaning: Finish cleaning by spreading water on the contaminated surface and dispose of the contaminated water and cleaning materials according to local, state, and federal regulations.[1][2][4]

2. Waste Disposal:

- Dispose of unused material and its container in accordance with federal, state, and local requirements.[1]
- Processing, use, or contamination of this product may change waste management options.
[1]
- Whatever cannot be saved for recovery or recycling should be managed in an appropriate and approved waste disposal facility.[4]
- Contact a licensed professional waste disposal service to dispose of this material.[3]

V. Experimental Protocols and Biological Activity

While detailed, step-by-step experimental protocols for **Calcium fructoborate** are not publicly available, published research provides an overview of its biological investigation.

Summary of Experimental Approaches:

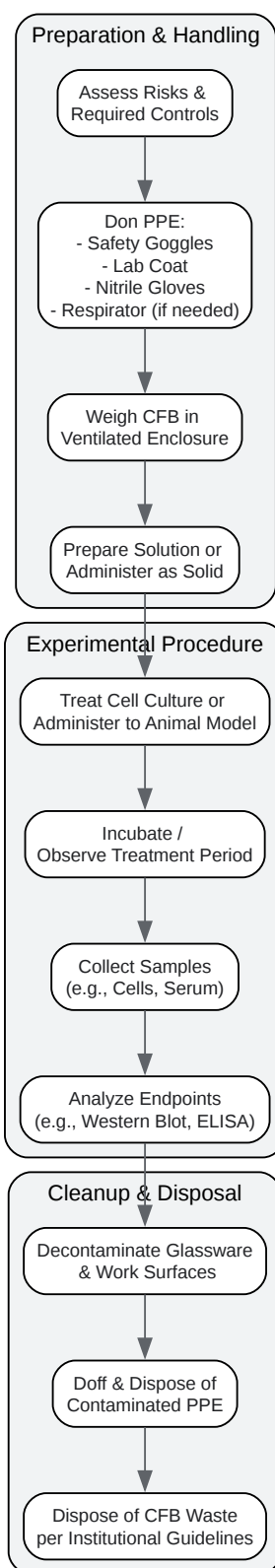
- In Vitro Anti-inflammatory and Chondroprotective Studies:
 - Cell Models: Human chondrocyte cell lines (e.g., C28/I2) are stimulated with inflammatory agents like Tumor Necrosis Factor-alpha (TNF- α) to mimic osteoarthritic conditions.[2][3]

- Treatment: Cells are then treated with varying concentrations of **Calcium fructoborate**.
- Analysis: The effects are assessed by analyzing chondrocyte apoptosis, inflammatory responses, and collagen matrix degradation. Protein expression of key signaling molecules is often measured using Western blot analysis.[\[2\]](#)[\[3\]](#)
- In Vivo Osteoarthritis Studies:
 - Animal Models: Monoiodoacetate (MIA)-induced osteoarthritis in rat models is a common method to study the compound's efficacy in a living system.[\[2\]](#)[\[3\]](#)
 - Administration: **Calcium fructoborate** is administered orally at specified doses.
 - Endpoints: The therapeutic effects are evaluated by assessing the inhibition of cartilage degradation, reduction in chondrocyte apoptosis, and alleviation of pain.[\[2\]](#)[\[3\]](#)
- Clinical Studies:
 - Human clinical trials have been conducted to evaluate the effect of **Calcium fructoborate** supplementation on markers of inflammation and joint discomfort.[\[1\]](#)[\[8\]](#)[\[9\]](#) These are typically double-blind, placebo-controlled studies where subjects receive daily doses of the compound.[\[1\]](#)[\[8\]](#)
 - Biomarkers Measured: Serum levels of inflammatory markers such as C-reactive protein (CRP), interleukin-1 β (IL-1 β), and interleukin-6 (IL-6) are analyzed.[\[1\]](#)[\[4\]](#)

Signaling Pathway Interaction: Recent studies suggest that **Calcium fructoborate** exerts its therapeutic effects in osteoarthritis by modulating the Hedgehog (HH) signaling pathway. It has been shown to downregulate the DNA Damage Inducible Transcript 3 (DDIT3) protein, which in turn inactivates the HH pathway, leading to the protection of cartilage and inhibition of inflammatory responses.[\[2\]](#)[\[3\]](#)

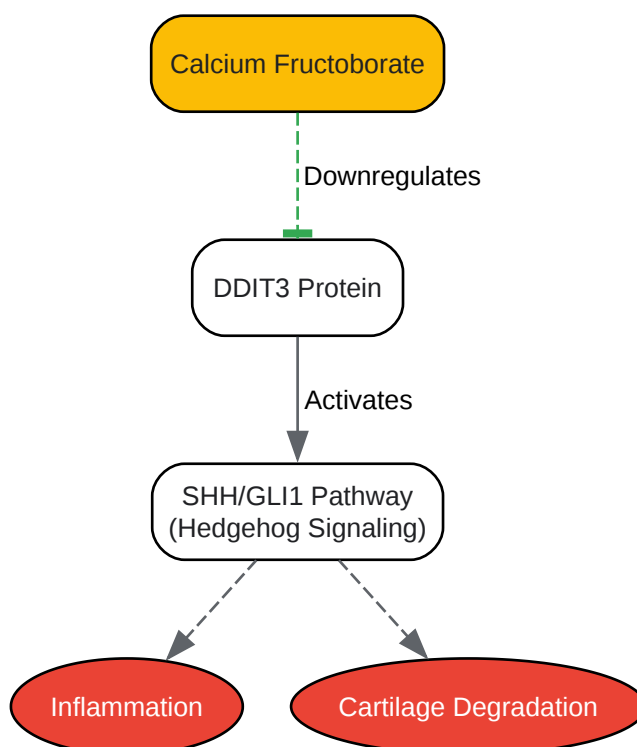
VI. Visualized Workflow and Pathways

The following diagrams illustrate key processes related to **Calcium fructoborate**.



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Caption: Experimental workflow for in vitro/in vivo studies with **Calcium fructoborate**.



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Caption: Proposed mechanism of **Calcium fructoborate** via the Hedgehog signaling pathway.

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